

Physicochemical properties of (R)-2-amino-3-methyl-3-butenolic acid

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Compound of Interest

Compound Name: 3-Butenoic acid, 2-amino-3-methyl-, (R)-

Cat. No.: B1278866

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In-Depth Technical Guide to (R)-2-amino-3-methyl-3-butenolic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-2-amino-3-methyl-3-butenolic acid, also known as (R)-dehydrovaline, is a non-proteinogenic α,β -unsaturated amino acid. Its structural features, including a chiral center and a reactive double bond, make it a molecule of significant interest in the fields of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical methods for (R)-2-amino-3-methyl-3-butenolic acid, along with insights into its potential biological activities.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and drug development. The following tables summarize the key known and predicted properties of (R)-2-amino-3-methyl-3-butenolic acid.

Table 1: General and Computed Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₉ NO ₂	PubChem[1]
Molecular Weight	115.13 g/mol	PubChem[1]
Exact Mass	115.063328530 Da	PubChem[1]
CAS Number	60103-01-7	ChemShuttle
XLogP3 (Predicted)	0.8	PubChem[1]
Topological Polar Surface Area	63.3 Å ²	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem

Table 2: Predicted Physical Properties of (R)-2-amino-3-methyl-3-butenic acid hydrochloride

Property	Value	Source
Boiling Point	255.2 ± 28.0 °C	ChemicalBook
Density	1.100 ± 0.06 g/cm ³	ChemicalBook

Note: Experimental data for properties such as melting point, specific boiling point, solubility, and pKa of the free amino acid are not readily available in the cited literature. The data for the hydrochloride salt are predicted values.

Synthesis and Experimental Protocols

The asymmetric synthesis of α,β -dehydroamino acids is a challenging yet crucial aspect of their utilization. While a specific, detailed experimental protocol for the synthesis of (R)-2-amino-3-methyl-3-butenic acid was not found in the immediate search, a general strategy often involves the dehydration of β -hydroxy- α -amino acid precursors.

General Synthetic Approach: Dehydration of a β -hydroxy- α -amino acid derivative

A common method for the synthesis of dehydroamino acids involves the elimination of a water molecule from a β -hydroxy amino acid derivative.

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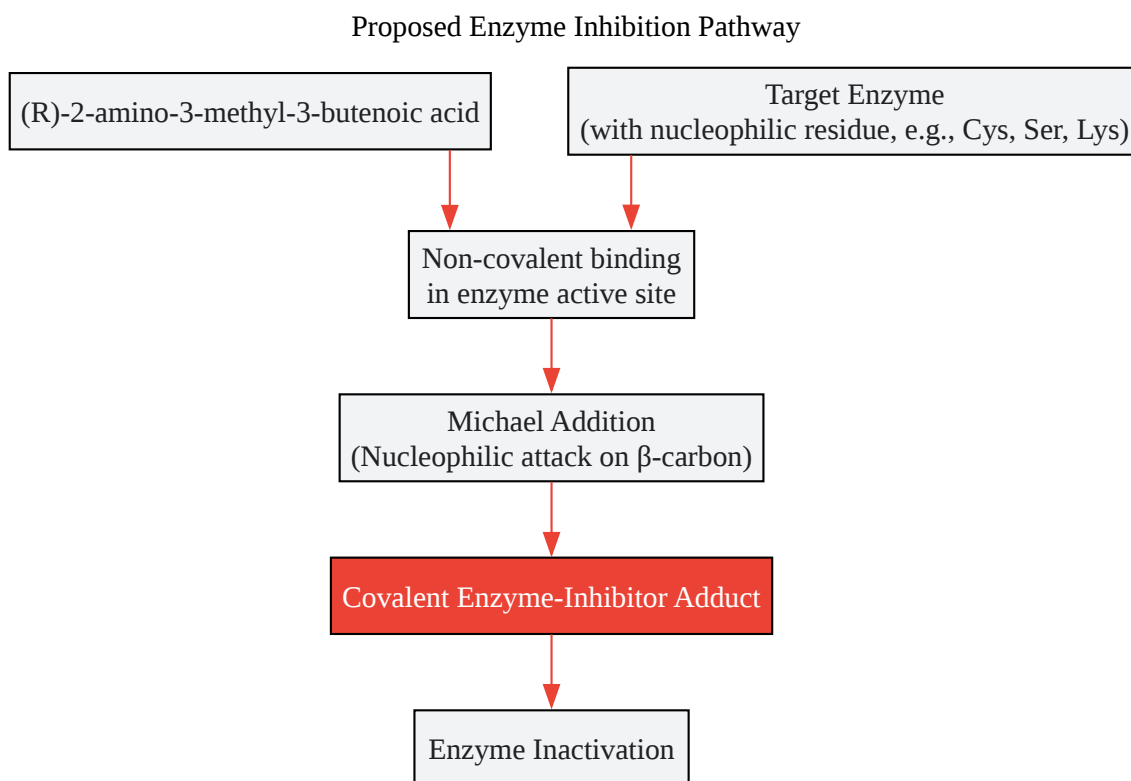
Caption: A logical workflow for developing a chiral HPLC method.

Biological Activity and Signaling Pathways

α,β -Dehydroamino acids are found in a variety of naturally occurring peptides that exhibit a range of biological activities, including antibiotic, antifungal, and antitumor effects. [2] The α,β -double bond in these molecules can act as a Michael acceptor, making them potential covalent inhibitors of enzymes.

A related compound, dehydroalanine, has been shown to be a potent inhibitor of peptide epimerase, an enzyme involved in the post-translational modification of peptides in some organisms. [3] This inhibition is proposed to occur through the dehydroalanine unit mimicking the planar geometry of a carbanionic intermediate in the enzymatic reaction. [3] While the specific biological targets of (R)-2-amino-3-methyl-3-butenic acid are not yet fully elucidated, its structural similarity to other bioactive dehydroamino acids suggests it may also function as an enzyme inhibitor. A plausible mechanism of action could involve the covalent modification of a nucleophilic residue in the active site of a target enzyme.

Proposed Mechanism of Covalent Enzyme Inhibition



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References

- 1. Dehydrovaline | C₅H₉NO₂ | CID 15383277 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. α,β-Dehydroamino acids in naturally occurring peptides - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Dehydroalanine-based inhibition of a peptide epimerase from spider venom - PubMed [pubmed.ncbi.nlm.nih.gov]
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